

An In-depth Technical Guide to 2-Furyllithium: Properties, Synthesis, and Handling

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Compound of Interest

Compound Name: **2-Lithiofuran**

Cat. No.: **B141411**

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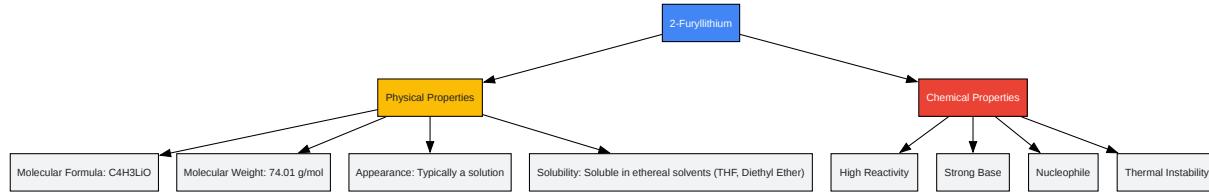
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of 2-furyllithium, a versatile organolithium reagent in organic synthesis. Due to its nature as a highly reactive intermediate, often generated and used *in situ*, some physical properties like melting and boiling points are not typically reported. This document compiles available data and provides generalized experimental protocols for its preparation and reaction.

Physical and Chemical Properties

2-Furyllithium, also known as **2-lithiofuran**, is a heterocyclic organolithium compound.^{[1][2]} In this molecule, a lithium atom replaces the hydrogen at the 2-position of the furan ring, creating a potent nucleophile and a strong base.^[1]

A logical overview of its core properties is presented below.



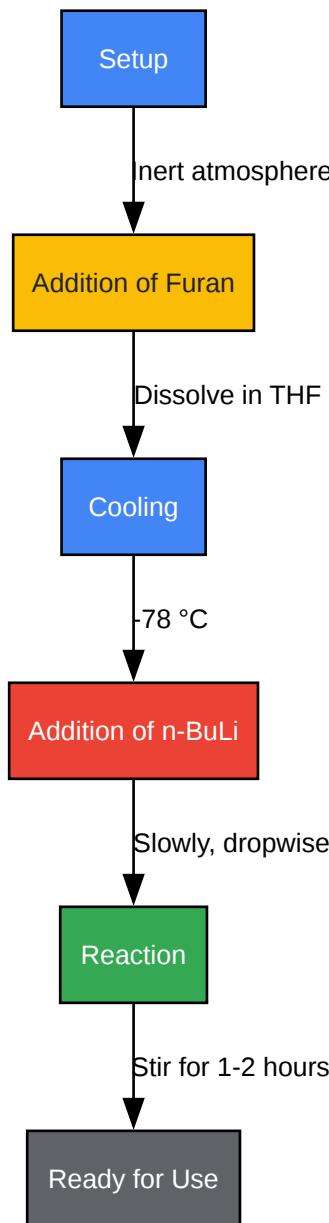


Figure 2: Workflow for the Synthesis of 2-Furyllithium

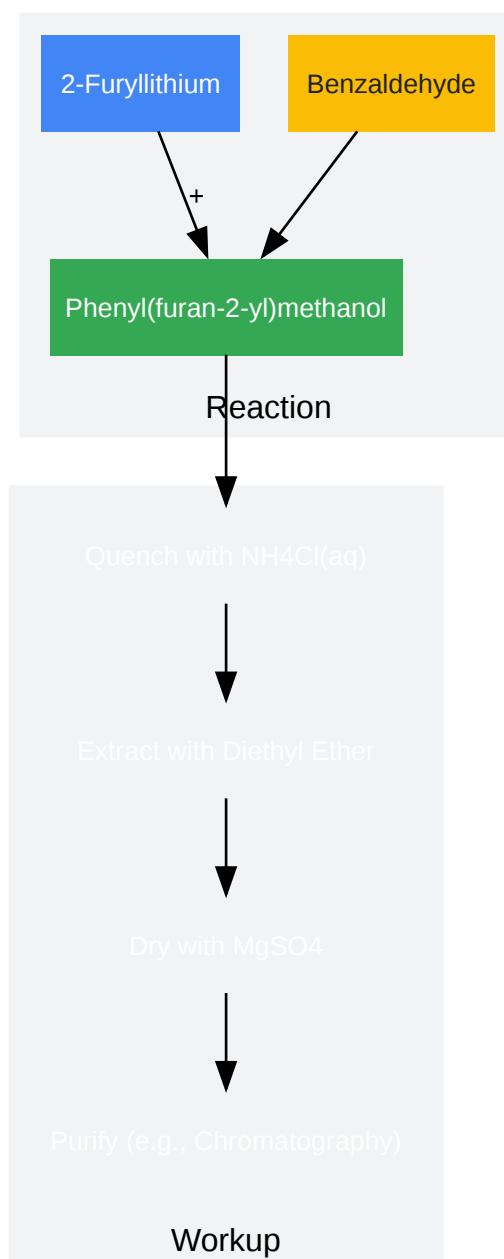


Figure 3: Reaction of 2-Furyllithium with Benzaldehyde

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References

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- 2. 2-Lithiofuran | C4H3LiO | CID 10953417 - PubChem [pubchem.ncbi.nlm.nih.gov]
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